

A Comparative Guide to the X-ray Crystallography of Oxazole Carboxylate Derivatives

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Compound of Interest

Compound Name: *Ethyl 2-iodooxazole-4-carboxylate*

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While crystallographic data for **ethyl 2-iodooxazole-4-carboxylate** derivatives are not publicly available, this guide provides a comparative analysis of two related compounds: Ethyl 5-bromo-2-(4-methoxyphenyl) oxazole-4-carboxylate and Ethyl 2-(benzo[d]oxazol-2-yl)-5-oxo-3-(o-tolylamino)-2,5-dihydroisoxazole-4-carboxylate. This comparison offers valuable insights into the structural nuances of the oxazole and isoxazole cores, which are of significant interest in medicinal chemistry. The experimental data presented is derived from published crystallographic studies.

Crystallographic Data Comparison

The following table summarizes the key crystallographic parameters for the two derivatives, allowing for a direct comparison of their solid-state structures.

Parameter	Ethyl 5-bromo-2-(4-methoxyphenyl) oxazole-4-carboxylate	Ethyl 2-(benzo[d]oxazol-2-yl)-5-oxo-3-(o-tolylamino)-2,5-dihydroisoxazole-4-carboxylate
Chemical Formula	C ₁₃ H ₁₂ BrNO ₄ [1] [2]	C ₂₅ H ₂₀ N ₄ O ₅
Molecular Weight	326.15 g/mol [1] [2]	468.46 g/mol
Crystal System	Monoclinic [1] [2]	Monoclinic [3] [4] [5]
Space Group	P2 ₁ /n [1] [2]	P2 ₁ /c [3] [4] [5]
Unit Cell Dimensions		
a (Å)	14.828(2) [1] [2]	11.9936(3) [3] [4] [5]
b (Å)	7.1335(9) [1] [2]	13.9638(3) [3] [4] [5]
c (Å)	25.119(2) [1] [2]	11.5126(4) [3] [4] [5]
α (°)	90	90 [3] [4] [5]
β (°)	100.066(11) [1] [2]	108.939(3) [3] [4] [5]
γ (°)	90	90 [3] [4] [5]
Volume (Å ³)	2616.1(6) [1] [2]	1823.70(9) [3] [4] [5]
Z (Molecules/unit cell)	8 [1] [2]	4 [3] [4] [5]
R-factor (R1)	Not specified in abstract	0.050 [3] [4] [5]
wR2	Not specified in abstract	0.130 [3] [4] [5]

Experimental Protocols

The methodologies outlined below are synthesized from the referenced studies and represent typical procedures for the synthesis and crystallographic analysis of such heterocyclic compounds.

Synthesis

Ethyl 5-bromo-2-(4-methoxyphenyl) oxazole-4-carboxylate: The synthesis of this compound was achieved and characterized by IR spectroscopy, ^{13}C NMR, and Mass spectroscopy. Single crystals suitable for X-ray diffraction were obtained by dissolving the synthesized compound in a hot solution of petroleum ether and ethyl acetate (95:5) and allowing it to cool slowly at room temperature.[2]

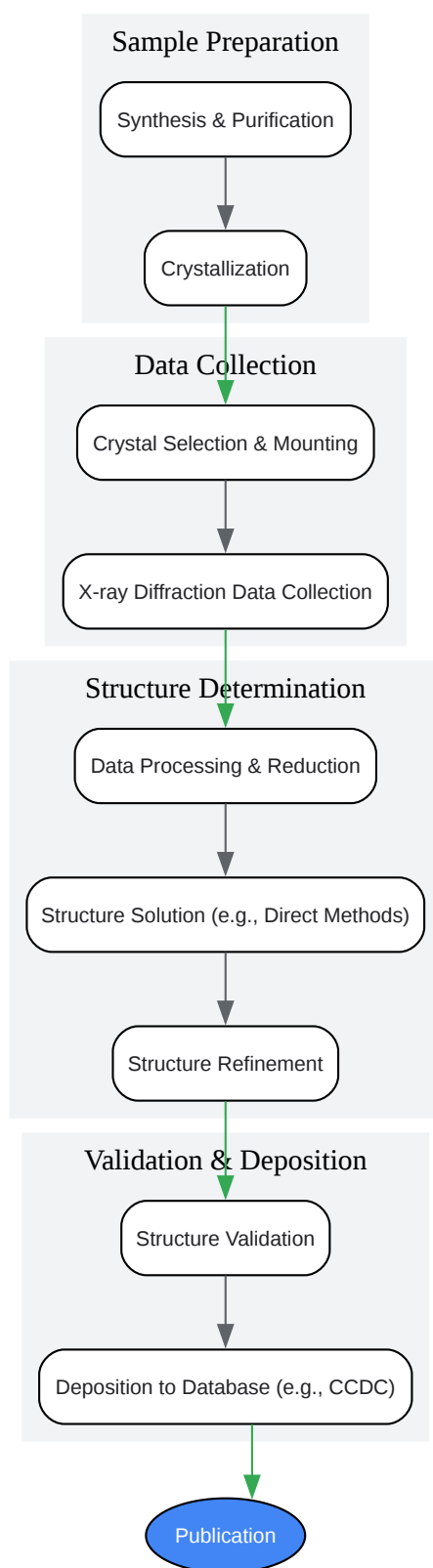
Ethyl 2-(benzo[d]oxazol-2-yl)-5-oxo-3-(o-tolylamino)-2,5-dihydroisoxazole-4-carboxylate: This derivative was synthesized via N-arylation of ethyl 5-oxo-3-(o-tolylamino)-2,5-dihydroisoxazole-4-carboxylate with 2-chlorobenzoxazole.[3][4] The reaction was carried out by heating the reactants without a solvent under a nitrogen atmosphere at 120 °C for 30 minutes. The resulting product was then extracted with chloroform, passed through a short silica plug, and crystallized from ethanol to yield white needles.[3]

Single-Crystal X-ray Diffraction

A suitable single crystal of the compound is mounted on a diffractometer. X-ray diffraction data is collected at a controlled temperature, often 295.15 K[2] or as specified in the study, using monochromatic radiation (e.g., $\text{MoK}\alpha$, $\lambda = 0.71073 \text{ \AA}$)[2]. The collected diffraction data is then processed to determine the unit cell parameters and space group. The crystal structure is solved using direct methods and refined by full-matrix least-squares on F^2 . All non-hydrogen atoms are refined anisotropically. Hydrogen atoms may be placed in calculated positions and refined using a riding model.

Workflow for Single-Crystal X-ray Crystallography

The following diagram illustrates the typical workflow from sample preparation to final structure validation in single-crystal X-ray crystallography.



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